

Application of SB 202190 Hydrochloride in Lung Organoid Expansion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB 202190 hydrochloride

Cat. No.: B128778

[Get Quote](#)

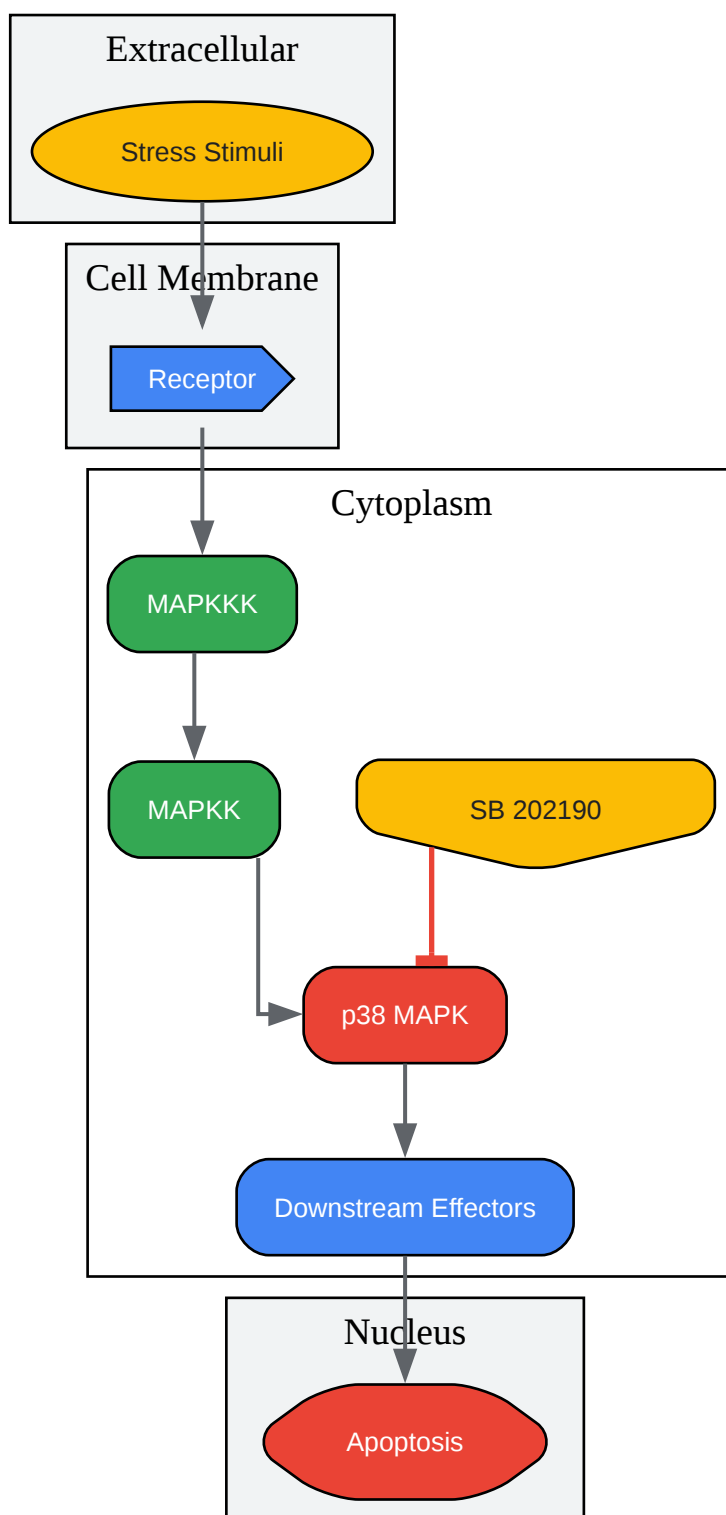
For Researchers, Scientists, and Drug Development Professionals

Introduction

SB 202190 hydrochloride is a potent and selective inhibitor of the p38 mitogen-activated protein kinase (MAPK) signaling pathway.[1][2][3] In the context of three-dimensional (3D) lung organoid cultures, SB 202190 plays a crucial role in promoting the long-term expansion and stability of these models.[1] The p38 MAPK pathway is often activated in response to cellular stress and can induce apoptosis (programmed cell death).[4] By inhibiting this pathway, SB 202190 helps to protect the lung organoid cells from stress-induced death, thereby enhancing their survival and growth in vitro.[4] This application note provides detailed protocols and quantitative data for the use of **SB 202190 hydrochloride** in the expansion of human lung organoids derived from adult stem cells.

Mechanism of Action: Inhibition of the p38 MAPK Pathway

The p38 MAPK pathway is a key signaling cascade involved in cellular responses to inflammatory cytokines and environmental stress. Activation of this pathway can lead to apoptosis. SB 202190 acts as an ATP-competitive inhibitor of p38 α and p38 β isoforms, preventing the phosphorylation of downstream targets and thereby blocking the pro-apoptotic signal.[1][2] This protective effect is essential for the successful establishment and long-term maintenance of lung organoid cultures.



[Click to download full resolution via product page](#)

Caption: p38 MAPK signaling pathway and the inhibitory action of SB 202190.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the application of **SB 202190 hydrochloride** in lung organoid expansion media.

Table 1: **SB 202190 Hydrochloride** Stock Solution and Working Concentration

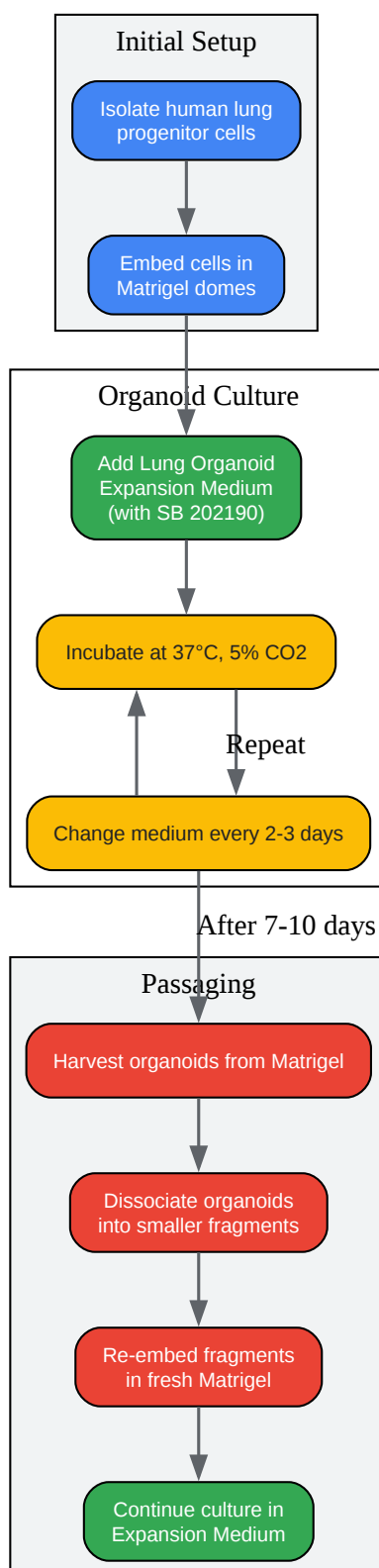
| Parameter | Value | Reference |
|--------------------------------|--------------------------|---|
| Stock Solution Concentration | 30 mM in DMSO | [5] [6] |
| Storage of Stock Solution | -20°C for up to 3 months | [5] |
| Working Concentration in Media | 0.5 µM - 10 µM | [6] [7] |

Table 2: Components of Human Lung Organoid Expansion Medium

| Component | Final Concentration | Reference |
|-------------------------|---------------------|---|
| Advanced DMEM/F-12 | - | [7] |
| HEPES | 10 mM | [5] |
| GlutaMAX | 1x | [5] |
| N-Acetylcysteine | 1.25 mM | [7] |
| Nicotinamide | 10 mM | |
| A 83-01 | 500 nM | |
| Noggin | 100 ng/mL | [7] |
| R-Spondin 1 | 500 ng/mL | [7] |
| FGF-7 (KGF) | 25 ng/mL | [7] |
| FGF-10 | 100 ng/mL | [7] |
| Y-27632 dihydrochloride | 5 µM - 10 µM | [7] |
| SB 202190 hydrochloride | 0.5 µM - 10 µM | [6] [7] |

Experimental Protocols

A detailed workflow for the expansion of human lung organoids using **SB 202190 hydrochloride** is presented below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for lung organoid expansion with SB 202190.

A. Preparation of SB 202190 Hydrochloride Stock Solution

- Reconstitution: Dissolve 5 mg of SB 202190 monohydrochloride hydrate in 0.453 mL of dimethyl sulfoxide (DMSO) to achieve a 30 mM stock solution.[\[5\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in light-protected microcentrifuge tubes and store at -20°C for up to 3 months.[\[5\]](#) Avoid repeated freeze-thaw cycles.

B. Preparation of Complete Lung Organoid Expansion Medium

- Basal Medium: Start with Advanced DMEM/F-12 as the basal medium.
- Supplementation: Add the components listed in Table 2 to the basal medium at their final concentrations.
- Addition of SB 202190: Immediately before use, thaw an aliquot of the SB 202190 stock solution and add it to the expansion medium to the desired final working concentration (e.g., 10 µM).
- Storage: The complete medium without SB 202190 can be stored at 4°C for up to one week. [\[6\]](#) Add SB 202190 fresh to the medium for each use.

C. Lung Organoid Culture and Expansion

- Cell Sourcing: Isolate adult stem cells from human lung biopsy tissue.
- Embedding: Resuspend the isolated cells or organoid fragments in cold Matrigel and plate as 50 µL domes in a 24-well plate.[\[7\]](#)
- Polymerization: Incubate the plate at 37°C for 15-30 minutes to allow the Matrigel to polymerize.[\[8\]](#)
- Medium Addition: Gently add 500 µL of complete Lung Organoid Expansion Medium containing SB 202190 to each well.[\[8\]](#)

- Incubation: Culture the organoids at 37°C in a humidified incubator with 5% CO₂.
- Medium Change: Replace the culture medium with fresh expansion medium containing SB 202190 every 2-3 days.[8]

D. Passaging of Lung Organoids

- Harvesting: After 7-14 days of culture, when organoids are dense, aspirate the medium and add a cell recovery solution to depolymerize the Matrigel.[7][8]
- Washing: Collect the organoids, wash with cold basal medium, and centrifuge at a low speed (e.g., 400 x g for 5 minutes) to pellet the organoids.[9][10]
- Dissociation: Mechanically dissociate the organoids into smaller fragments by pipetting.
- Re-plating: Resuspend the organoid fragments in fresh, cold Matrigel and re-plate as described in steps C2-C4. The splitting ratio will depend on the density of the culture.

Concluding Remarks

The inclusion of **SB 202190 hydrochloride** in the culture medium is a critical step for the successful and long-term expansion of human lung organoids. By inhibiting the p38 MAPK pathway, SB 202190 promotes cell survival and enables the generation of robust organoid models for disease modeling, drug screening, and regenerative medicine research. The protocols and data presented here provide a comprehensive guide for the effective application of this small molecule in lung organoid culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SB 202190 |SB-202190 | p38 MAPK inhibitor | Hello Bio [hellobio.com]
- 2. selleckchem.com [selleckchem.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. Bridging the gap: how patient-derived lung cancer organoids are transforming personalized medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Protocol for generation of lung adenocarcinoma organoids from clinical samples - PMC [pmc.ncbi.nlm.nih.gov]
- 7. resources.rndsystems.com [resources.rndsystems.com]
- 8. Human Lung Organoid Culture Protocol | Bio-Techne [bio-technique.com]
- 9. Establishing Bipotential Human Lung Organoid Culture System and Differentiation to Generate Mature Alveolar and Airway Organoids - PMC [pmc.ncbi.nlm.nih.gov]
- 10. bio-protocol.org [bio-protocol.org]
- To cite this document: BenchChem. [Application of SB 202190 Hydrochloride in Lung Organoid Expansion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128778#application-of-sb-202190-hydrochloride-in-lung-organoid-expansion]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com